

Toxicological Profile of Carfentrazone-ethyl: A Technical Overview

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the toxicological profile of Carfentrazone-ethyl, a phenyl triazolinone herbicide. While specific toxicological studies on its deuterated analog, Carfentrazone-ethyl-d5, are not readily available in public literature, the data presented herein for the parent compound serves as the primary reference for risk assessment. This document summarizes key toxicological endpoints, outlines common experimental methodologies, and visualizes the herbicide's mechanism of action.

Executive Summary

Carfentrazone-ethyl exhibits very low acute toxicity via oral, dermal, and inhalation routes.^[1] It is not a skin irritant or sensitizer but can be a slight eye irritant.^[1] Repeated-dose studies indicate the primary target organs are the liver, kidneys, and the hematopoietic system.^[1] Carfentrazone-ethyl is not considered to be mutagenic, carcinogenic, neurotoxic, or a reproductive or developmental toxicant.^{[2][3][4]} Its mode of action is the inhibition of the enzyme protoporphyrinogen oxidase (PPO), leading to membrane disruption in susceptible plants.^{[1][2][5]}

Quantitative Toxicological Data

The following tables summarize key quantitative data from various toxicological studies on Carfentrazone-ethyl.

Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Classification
LD50	Rat (male)	Oral	>5000 mg/kg bw	Very Low Toxicity
LD50	Rat (female)	Oral	=5143 mg/kg bw	Very Low Toxicity
LD50	Rat	Dermal	>4000 mg/kg bw	Low Toxicity
LC50	Rat	Inhalation	>5.09 mg/L	Very Low Toxicity
LD50	Mouse	Oral	>5000 mg/kg bw	Very Low Toxicity
LD50	Mouse	Dermal	>2000 mg/kg bw	Low Toxicity
Skin Irritation	Rabbit	Dermal	Not an irritant	-
Eye Irritation	Rabbit	Ocular	Slight irritant	-
Skin Sensitization	Guinea Pig	Dermal	Not a sensitizer	-

Data sourced from APVMA Evaluation of the new active CARFENTRAZONE-ETHYL in the product AFFINITY 400 DF HERBICIDE.[\[1\]](#)

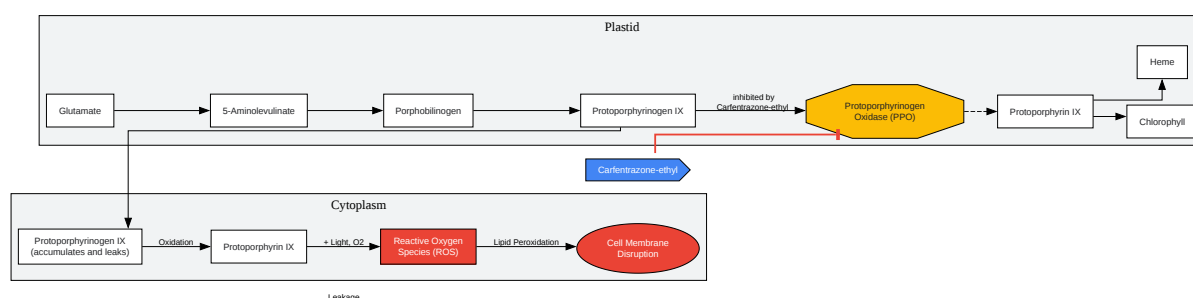
Table 2: Chronic Toxicity and Acceptable Intake Values

Value	Unit	Source
Acceptable Daily Intake (ADI)	0.03	mg/kg bw/day
Acute Reference Dose (ARfD)	Not Established	-
Acceptable Operator Exposure Level (AOEL)	0.4	mg/kg bw/day

Data sourced from the EU Pesticides Database.[6]

Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

Carfentrazone-ethyl's herbicidal activity stems from its inhibition of the enzyme protoporphyrinogen oxidase (PPO).[1][2][5] This enzyme is crucial in the chlorophyll and heme biosynthetic pathways. Inhibition of PPO leads to the accumulation of protoporphyrinogen IX, which then leaks from the plastid and is rapidly oxidized to protoporphyrin IX in the cytoplasm. In the presence of light and oxygen, protoporphyrin IX generates reactive oxygen species (ROS), which cause rapid lipid peroxidation and membrane disruption, ultimately leading to cell death.[5]



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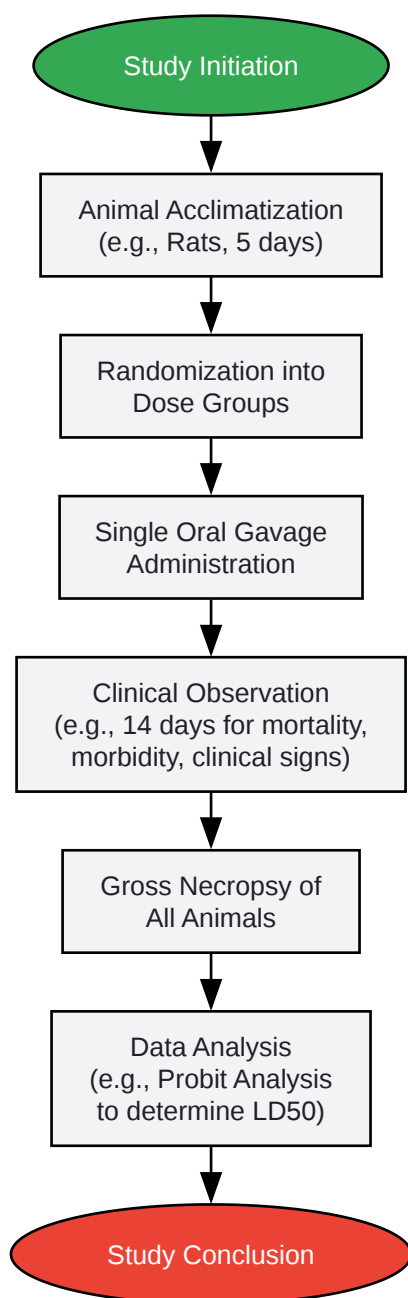
Mechanism of Action of Carfentrazone-ethyl.

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of Carfentrazone-ethyl follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). Below are generalized workflows for key toxicological studies.

Acute Oral Toxicity (LD50) Study Workflow

This type of study aims to determine the median lethal dose of a substance when administered orally.

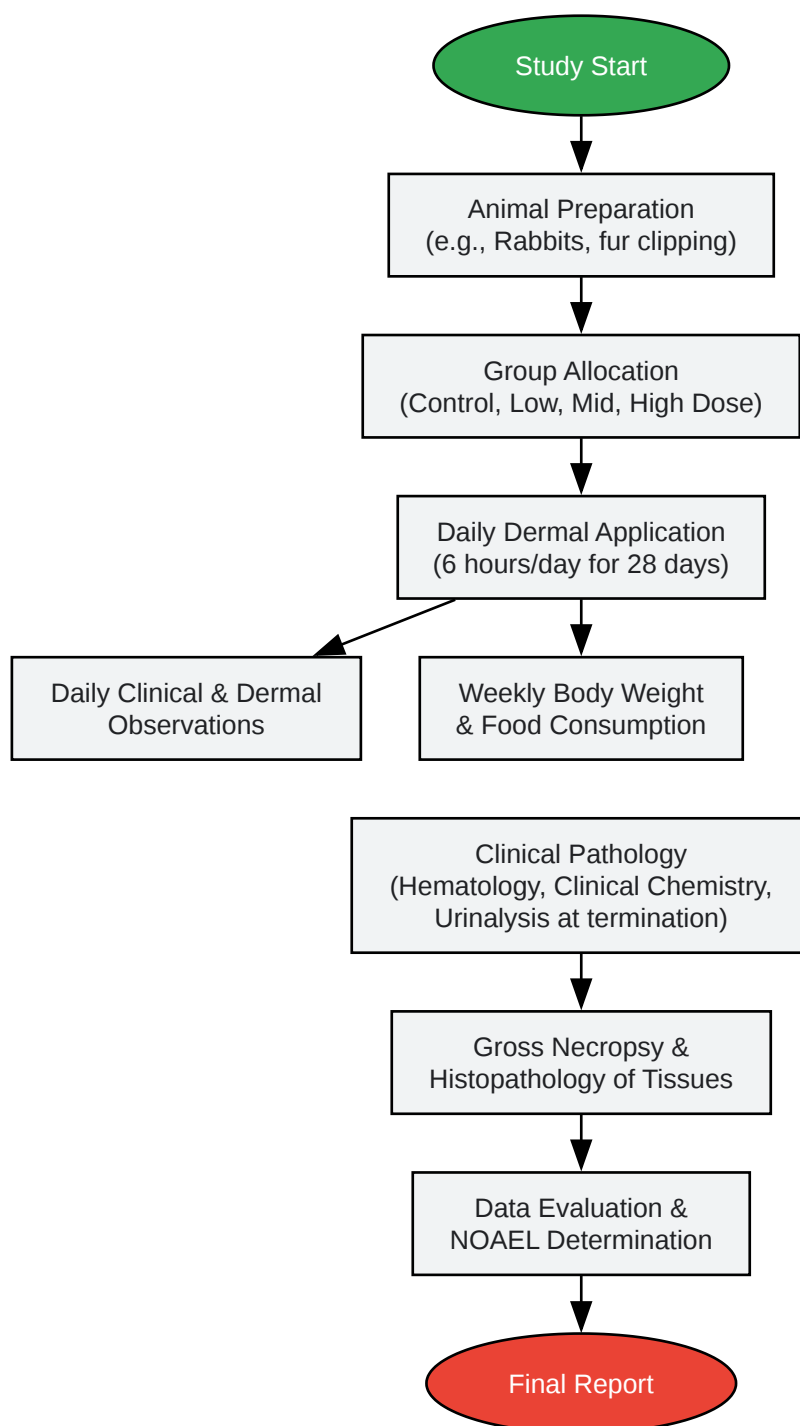


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Generalized workflow for an acute oral toxicity study.

Repeated Dose 28-Day Dermal Toxicity Study Workflow

This study assesses the potential adverse effects of repeated dermal exposure to a substance over a 28-day period.



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Generalized workflow for a 28-day dermal toxicity study.

Metabolism

Following administration in rats, Carfentrazone-ethyl is rapidly absorbed and excreted, primarily in the urine within 24 hours.[7] The major metabolite identified in both urine and feces is F8426-chloropropionic acid.[7] In the environment, Carfentrazone-ethyl degrades through hydrolysis and photolysis into several metabolites, including carfentrazone-chloropropionic acid, which can be further broken down into cinnamic, propionic, and benzoic acid forms.[2]

Ecotoxicology

Carfentrazone-ethyl is categorized as moderately toxic to freshwater fish and ranges from moderately toxic to practically non-toxic to freshwater invertebrates.[2] It is considered practically non-toxic to birds on both a short- and medium-term exposure basis.[2] A study on the enantiomers of Carfentrazone-ethyl revealed that the S-(-)-isomer is significantly more potent in its herbicidal activity and exhibits greater acute toxicity to the green algae *Selenastrum bibraianum* compared to the R-(+)-isomer.[8][9]

Conclusion

The toxicological database for Carfentrazone-ethyl is extensive and indicates a low level of concern for human health when used according to label directions.[1][4] The primary toxicological effects observed in animal studies occur at doses significantly higher than those expected from normal human exposure.[4] The well-defined mechanism of action, rapid metabolism, and low mammalian toxicity profile are key characteristics of this herbicide. For risk assessment purposes concerning Carfentrazone-ethyl-d5, the data for the non-deuterated parent compound is currently the most relevant and comprehensive resource.

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